

3-Phenylpropyl acetate chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Phenylpropyl acetate

Cat. No.: B089845

[Get Quote](#)

An In-depth Technical Guide to 3-Phenylpropyl Acetate

This document provides a comprehensive overview of the chemical properties, structure, and relevant experimental protocols for **3-phenylpropyl acetate**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Nomenclature

3-Phenylpropyl acetate, also known as hydrocinnamyl acetate, is the acetate ester of 3-phenylpropan-1-ol.[1] It is a member of the benzene and substituted derivatives class of organic compounds.[2]

Identifier	Value
IUPAC Name	3-phenylpropyl acetate[1]
Synonyms	Hydrocinnamyl acetate, Acetic acid 3-phenylpropyl ester, Benzenepropanol, 1-acetate[1][3]
CAS Number	122-72-5[4]
Molecular Formula	C ₁₁ H ₁₄ O ₂ [3]
Molecular Weight	178.23 g/mol [1][3]
InChI	InChI=1S/C11H14O2/c1-10(12)13-9-5-8-11-6-3-2-4-7-11/h2-4,6-7H,5,8-9H2,1H3[1]
InChIKey	JRJGKUTZNBZH NK-UHFFFAOYSA-N[1]
SMILES	CC(=O)OCCCC1=CC=CC=C1[1]

Physicochemical Properties

3-Phenylpropyl acetate is a colorless liquid with a characteristic floral and spicy odor.[1][4] It is used in perfume compositions and as a flavoring agent.[4]

Property	Value
Appearance	Clear, colorless liquid[3][4][5]
Odor	Floral, spicy, balsamic[4][6]
Boiling Point	244-245 °C[1][4][5]
Melting Point	-60 °C[7]
Density	1.012 g/mL at 25 °C[4]
Refractive Index	1.494-1.498 at 20 °C[1][5]
Solubility	Insoluble in water; soluble in oils[1]
Vapor Pressure	<0.01 hPa at 20 °C
Flash Point	>100 °C (>212 °F)[6]
Autoignition Temperature	445 °C

Chemical Structure

The structure of **3-phenylpropyl acetate** consists of a phenyl group attached to a propyl chain, which is in turn esterified with an acetate group.

Caption: Chemical structure of **3-phenylpropyl acetate**.

Spectroscopic Data

^1H NMR (CDCl_3 , 250 MHz) δ (ppm)	^{13}C NMR (CDCl_3 , 62.5 MHz) δ (ppm)
7.2-7.0 (m, 5H)	171.1
4.0 (t, 2H, J = 6.5 Hz)	141.1
2.6 (t, 2H, J = 7.6 Hz)	128.4
1.97 (s, 3H)	128.3
1.88 (q, 2H, J = 7.5 Hz)	126.0
63.8	
32.1	
30.1	
20.9	
Source:[8]	

Experimental Protocols

Synthesis of 3-Phenylpropyl Acetate

A common method for the synthesis of **3-phenylpropyl acetate** is the acetylation of 3-phenylpropanol.[8] A typical laboratory-scale procedure is as follows:

- To a solution of triphenylphosphine dibromide (Ph_3PBr_2) and ammonium acetate (NH_4OAc) in a suitable solvent, add 3-phenylpropanol.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture to remove the precipitated ammonium bromide (NH_4Br).
- Evaporate the solvent from the filtrate.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., n-hexane/EtOAc, 3:1) to yield pure **3-phenylpropyl acetate**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **3-phenylpropyl acetate**.

Safety and Handling

3-Phenylpropyl acetate is not classified as a hazardous substance according to the Globally Harmonized System (GHS).[9] It is considered to have low acute toxicity, with an oral LD50 of 4700 mg/kg in rats.[9] It is not a skin or eye irritant and is not known to be a sensitizer.[9] Standard laboratory safety precautions, including the use of personal protective equipment, should be followed when handling this chemical. For detailed safety information, refer to the Material Safety Data Sheet (MSDS).[10]

Applications

3-Phenylpropyl acetate is primarily used as a fragrance ingredient in perfumes, cosmetics, and other personal care products.[5] It is also utilized as a flavoring agent in food and beverages.[6] In a research context, it can serve as an intermediate in organic synthesis.[5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Phenylpropyl acetate | C₁₁H₁₄O₂ | CID 31226 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Showing Compound 3-Phenylpropyl acetate (FDB011417) - FooDB [foodb.ca]
- 3. 3-Phenylpropyl Acetate | CymitQuimica [cymitquimica.com]
- 4. 3-PHENYLPROPYL ACETATE | 122-72-5 [chemicalbook.com]
- 5. chemimpex.com [chemimpex.com]

- 6. 3-phenyl propyl acetate, 122-72-5 [thegoodscentscopy.com]
- 7. chemsynthesis.com [chemsynthesis.com]
- 8. 3-PHENYLPROPYL ACETATE synthesis - chemicalbook [chemicalbook.com]
- 9. prod.adv-bio.com [prod.adv-bio.com]
- 10. merckmillipore.com [merckmillipore.com]
- To cite this document: BenchChem. [3-Phenylpropyl acetate chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089845#3-phenylpropyl-acetate-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com